

Autophinib On-Target Activity: A Comparative Analysis

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Compound of Interest

Compound Name: **Autophinib**
Cat. No.: **B605691**

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This guide provides an objective comparison of **Autophinib**'s on-target activity against other known inhibitors of its primary target, the lipid kinase VPS34. The information presented is supported by experimental data to assist researchers in making informed decisions for their studies.

Introduction to Autophinib and its Target: VPS34

Autophinib is a potent and selective inhibitor of Vacuolar Protein Sorting 34 (VPS34), a class III phosphoinositide 3-kinase (PI3K) that plays a crucial role in the initiation of autophagy.^{[1][2]} ^[3] Autophagy is a fundamental cellular process for the degradation and recycling of cellular components, and its dysregulation is implicated in various diseases, including cancer and neurodegenerative disorders.^{[3][4]} VPS34 catalyzes the formation of phosphatidylinositol 3-phosphate (PI3P) on cellular membranes, a key step in the recruitment of proteins essential for the formation of the autophagosome.^{[4][5]} By inhibiting VPS34, **Autophinib** effectively blocks the early stages of autophagosome formation.^[1]

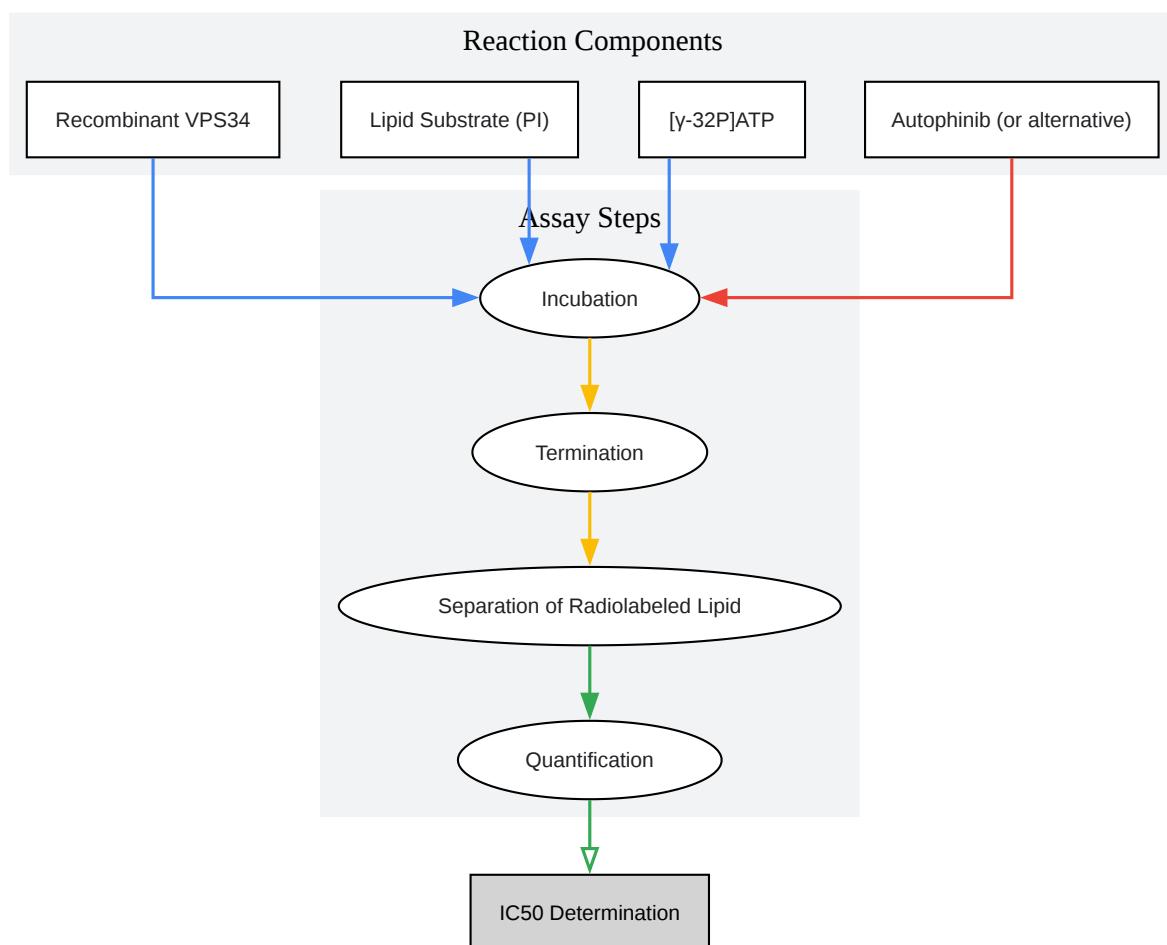
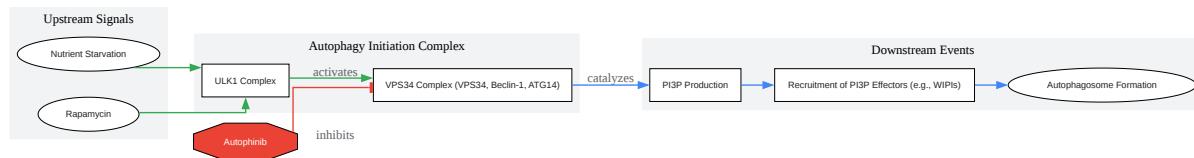
Comparative On-Target Activity of VPS34 Inhibitors

The on-target activity of **Autophinib** and other well-characterized VPS34 inhibitors is summarized in the table below. The data is presented as IC50 values, which represent the concentration of the inhibitor required to reduce the activity of VPS34 or the process of autophagy by 50%. Lower IC50 values indicate higher potency.

Inhibitor	Target/Assay	IC50 (nM)
Autophinib	VPS34 (in vitro)	19[1][2][6][7]
Starvation-induced Autophagy	90[1][2]	
Rapamycin-induced Autophagy	40[1][2]	
SAR405	VPS34 (in vitro)	1.2[8][9][10]
Autophagosome Formation (cellular)	42[8][9]	
Starvation-induced Autophagy (cellular)	419[8]	
VPS34-IN-1	VPS34 (in vitro)	25[11][12][13][14]
PIK-III	VPS34 (in vitro)	18[15][16][17][18]

Signaling Pathway and Experimental Workflows

To visually represent the mechanism of action and experimental validation of **Autophinib**, the following diagrams are provided.



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